

3-(3-Chloro-2-iodophenyl)propanoic acid proper disposal procedures

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Compound of Interest

Compound Name: 3-(3-Chloro-2-iodophenyl)propanoic acid

Cat. No.: B13050495

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Topic: **3-(3-Chloro-2-iodophenyl)propanoic acid** Proper Disposal Procedures

Executive Summary: Operational Safety & Logistics

Chemical Identity: **3-(3-Chloro-2-iodophenyl)propanoic acid** Chemical Class: Halogenated Phenylalkanoic Acid Primary Waste Classification: Halogenated Organic Acid[1]

This guide outlines the mandatory disposal protocols for **3-(3-Chloro-2-iodophenyl)propanoic acid**. Due to the presence of both chlorine and iodine on the aromatic ring, this compound requires specific high-temperature incineration pathways to prevent the formation of toxic byproducts (dioxins/furans) and to manage iodine release.[1][2] Do not dispose of this compound down the drain or in general trash.

Part 1: Immediate Safety Assessment

Before handling waste, you must validate the safety profile.[2] While specific SDS data for this exact isomer may be limited, its structural analogs (e.g., 3-(3-chlorophenyl)propanoic acid) dictate the following GHS baseline:

GHS Hazard Classification (Inferred)

Hazard Type	Code	Description
Skin Irritation	H315	Causes skin irritation.[1][3]
Eye Irritation	H319	Causes serious eye irritation. [1][2][3][4][5]
STOT-SE	H335	May cause respiratory irritation.[1][3][4]
Acute Toxicity	H302	Harmful if swallowed (Standard precaution for halogenated acids).[1]

Personal Protective Equipment (PPE)

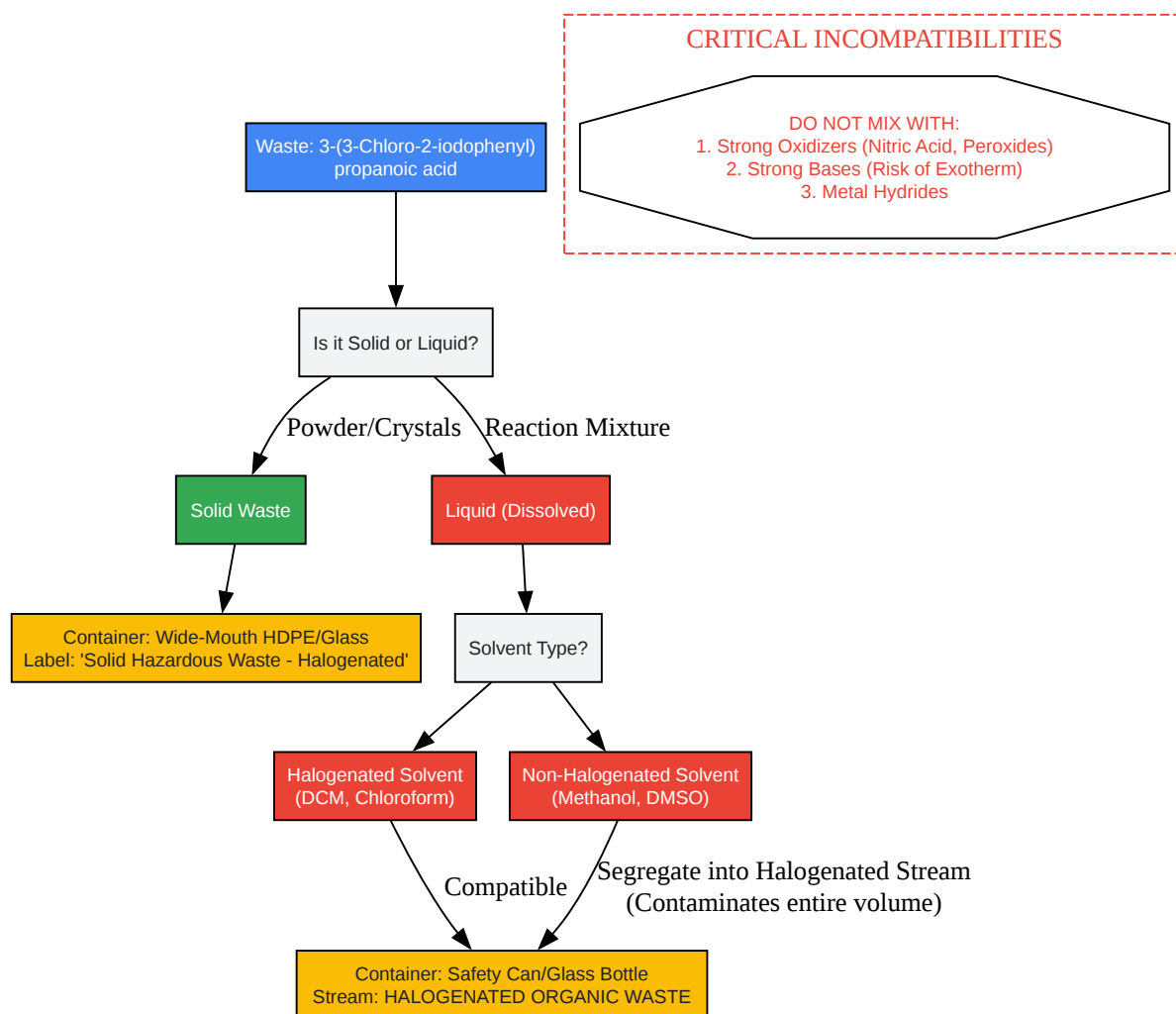
- Hand Protection: Nitrile gloves (minimum 0.11 mm thickness) are sufficient for solid handling.
[1][2] Double-glove if dissolving in organic solvents.[1]
- Eye Protection: ANSI Z87.1 Chemical Safety Goggles.[2]
- Respiratory: If handling fine powder outside a fume hood, use an N95 or P100 particulate respirator.[2]

Part 2: Waste Characterization & Segregation

Proper segregation is the single most critical step in laboratory waste management.[2] This compound presents a dual-hazard profile: it is Acidic and Halogenated.[1]

The Segregation Logic (DOT Diagram)

The following decision tree illustrates where this chemical fits into your laboratory's waste stream.



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Figure 1: Waste Segregation Decision Tree. Note that adding even a small amount of this halogenated compound to a non-halogenated solvent waste stream reclassifies the entire container as Halogenated Waste, significantly increasing disposal costs.[2]

Part 3: Step-by-Step Disposal Protocol

Step 1: Container Selection

- Solids: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a clear glass jar with a Teflon-lined screw cap.
- Liquids: If the compound is in solution, use an amber glass bottle or an approved safety can compatible with the solvent.[2]
- Constraint: Do not use metal containers if the waste is highly acidic ($\text{pH} < 2$) unless they are specifically lined, as the acid functionality can corrode metal over time.[1][2]

Step 2: Labeling Requirements

Your waste tag must be explicit to ensure the disposal facility incinerates the waste properly.[2]

- Chemical Name: Write out the full name: "**3-(3-Chloro-2-iodophenyl)propanoic acid**". Do not use abbreviations or structure codes.
- Hazard Checkboxes: Check "Toxic" and "Irritant".[2]
- Constituents: If in solution, list the solvent % and the solute %.
 - Example: "Dichloromethane (95%), **3-(3-Chloro-2-iodophenyl)propanoic acid** (5%)".[1][2]

Step 3: Storage Prior to Pickup

- Store in a Satellite Accumulation Area (SAA).[1][2][6]
- Keep the container in secondary containment (tray) to capture leaks.[1][2]
- Compatibility: Ensure the container is not stored next to strong bases (e.g., Sodium Hydroxide) or strong oxidizers.[1][2]

Step 4: Final Disposal Pathway

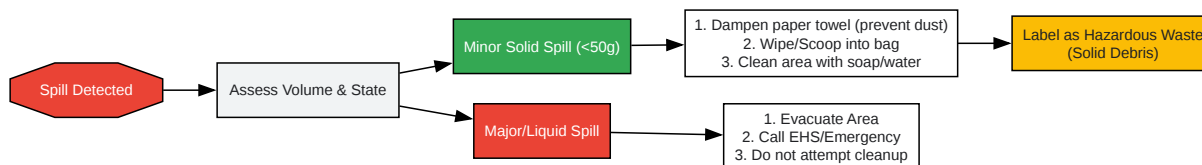
This chemical is sent to a High-Temperature Incinerator equipped with acid gas scrubbers.[1]

- Why? Standard incineration might not fully destroy the halogenated ring, potentially releasing iodine gas () or forming chlorinated aromatics.[1][2] High-temperature (>1000°C) ensures complete mineralization to , , and , which are then scrubbed.[1][2]

Part 4: Spill Response Contingency

If a spill occurs, immediate action is required to prevent contamination.[2][6][7][8]

Spill Workflow (DOT Diagram)



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Figure 2: Spill Response Workflow.[1] Prioritize dust control for solid spills to prevent inhalation.

References

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- U.S. Environmental Protection Agency (EPA).Management of Halogenated Organic Wastes. [2] [[Link](#)][1][2]

- Princeton University EHS.Laboratory Waste Disposal Guide: Halogenated Solvents and Organics. [[Link](#)][1][2]

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